

Proper Disposal of 4-Bromophenylacetylene: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Bromophenylacetylene

Cat. No.: B014332

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The safe and compliant disposal of **4-bromophenylacetylene** is paramount in a laboratory setting to ensure the safety of personnel and the protection of the environment. This guide provides a detailed, step-by-step procedure for the proper disposal of this halogenated organic compound, aligning with standard laboratory safety and hazardous waste management protocols.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to handle **4-bromophenylacetylene** with appropriate care. This compound is classified as harmful if swallowed, causes serious eye irritation, and is toxic to aquatic life with long-lasting effects.^{[1][2]}

Personal Protective Equipment (PPE): Always wear the following PPE when handling **4-bromophenylacetylene**:

- **Eye Protection:** Chemical safety goggles or a face shield.^{[1][2]}
- **Hand Protection:** Nitrile rubber gloves.^[1]
- **Skin and Body Protection:** A lab coat and closed-toe shoes are mandatory.^[3]

All handling and preparation for disposal should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[4][5]}

Step-by-Step Disposal Procedure

1. Waste Segregation: As a brominated compound, **4-bromophenylacetylene** is categorized as a halogenated organic waste.[3][6] It is critical to segregate this waste stream from non-halogenated organic and inorganic wastes to ensure proper treatment and disposal, and to manage disposal costs effectively.[7][8]

- Do Not Mix: Do not combine **4-bromophenylacetylene** waste with:

- Acids or bases[6][8]
- Heavy metals[7][8]
- Strong oxidizing agents[2][5]
- Aqueous solutions[8]

2. Waste Collection:

- Use a designated and clearly labeled waste container for "Halogenated Organic Waste".[3][6] These containers are often color-coded (e.g., green) for easy identification.[6]
- The container must be in good condition, made of a compatible material, and have a secure, tight-fitting lid.[4][7]
- Keep the waste container closed at all times, except when adding waste.[7][8]

3. Labeling:

- Affix a "Hazardous Waste" label to the container as soon as the first amount of waste is added.[7]
- Clearly write the full chemical name, "**4-Bromophenylacetylene**," and the approximate quantity or concentration on the label.[3][6] Avoid using abbreviations or chemical formulas.

4. Storage:

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.[3][7]
- The storage area should be cool, dry, and well-ventilated.[1][7]
- Ensure the container is stored away from incompatible materials.[2][5]

5. Final Disposal:

- Once the container is nearly full (approximately 75%), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[7]
- Do not dispose of **4-bromophenylacetylene** down the drain or in regular trash.[1][2][8] This is crucial to prevent environmental contamination.[4]

Spill and Emergency Procedures

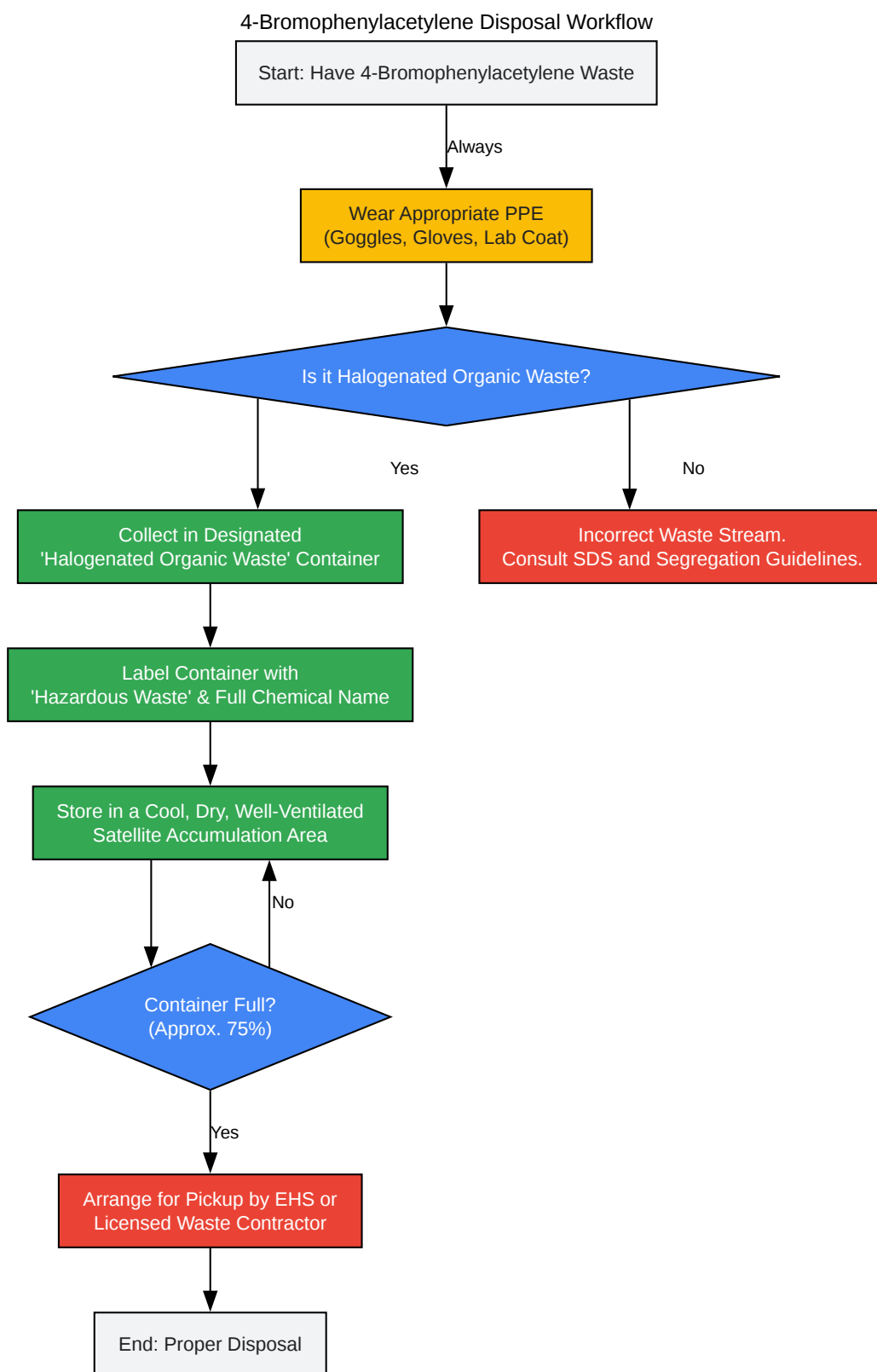
In the event of a spill:

- Evacuate the immediate area and ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully sweep or scoop the absorbed material into a suitable, sealed container for disposal.[1][2][4] Avoid creating dust.[2][4]
- Label the container as hazardous waste containing **4-bromophenylacetylene**.
- Clean the spill area thoroughly.
- For large spills, or if you are unsure how to proceed, contact your institution's EHS department immediately.[7]

Quantitative Data Summary

Property	Value	Reference
CAS Number	766-96-1	[4]
Physical State	Solid	[1]
Appearance	Pale yellow	[1]
Melting Point	64 - 65 °C / 147.2 - 149 °F	[1]
Boiling Point	71 - 72 °C / 159.8 - 161.6 °F	[1]

Disposal Workflow



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Caption: Decision workflow for the proper disposal of **4-Bromophenylacetylene**.

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